

Technical Guide: Acetanilide, 2',6'-dibromo- (CAS 33098-80-5)[1]

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Compound of Interest

Compound Name: Acetanilide, 2',6'-dibromo-

CAS No.: 33098-80-5

Cat. No.: B12289835

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Strategic Profile & Molecular Architecture

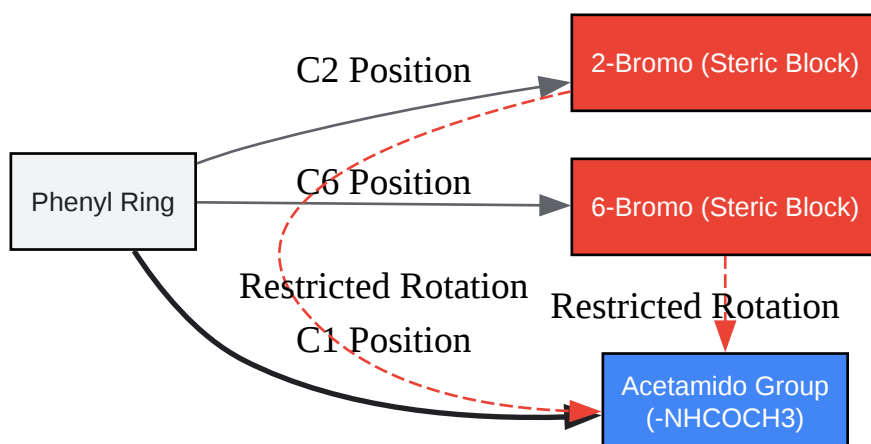
Acetanilide, 2',6'-dibromo- (N-(2,6-dibromophenyl)acetamide) represents a specialized class of sterically hindered amides. Unlike its para-substituted counterparts, this molecule features bromine atoms occupying both ortho positions relative to the acetamido group. This structural arrangement imposes significant restricted rotation around the N-C(phenyl) bond, making it a valuable model for studying atropisomerism and a critical intermediate in the synthesis of sterically congested ligands (e.g., N-heterocyclic carbenes) and pharmaceuticals.

Core Identity

Parameter	Specification
CAS Registry Number	33098-80-5
IUPAC Name	N-(2,6-dibromophenyl)acetamide
Molecular Formula	C ₈ H ₇ Br ₂ NO
Molecular Weight	292.96 g/mol
SMILES	CC(=O)NC1=C(Br)C=CC=C1Br
Appearance	White to off-white crystalline solid

Structural Visualization

The following diagram illustrates the steric environment of the molecule, highlighting the "blocking" effect of the ortho-bromine atoms which prevents planar conformation and protects the amide nitrogen.



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Figure 1: Structural logic of 2',6'-dibromoacetanilide, emphasizing the steric hindrance imposed by bromine atoms.

Physicochemical Specifications

The following data aggregates calculated and experimental values. Researchers should verify melting points experimentally as purity levels significantly impact thermal properties of

halogenated acetanilides.

Property	Value / Description	Notes
Melting Point	>160 °C (Predicted/Analogous)	Significantly higher than 2,6-dibromoaniline (~80-82°C) due to H-bonding.
Solubility (Water)	Insoluble	Hydrophobic character dominates.
Solubility (Organic)	Soluble in DMSO, DMF, hot Ethanol	Recrystallization typically performed in EtOH/H ₂ O.
pKa (Conjugate Acid)	~ -1.5 to -2.0	The amide nitrogen is non-basic due to resonance and electron-withdrawing Br atoms.
H-Bond Donor	1 (Amide NH)	Sterically shielded.

Synthetic Architecture

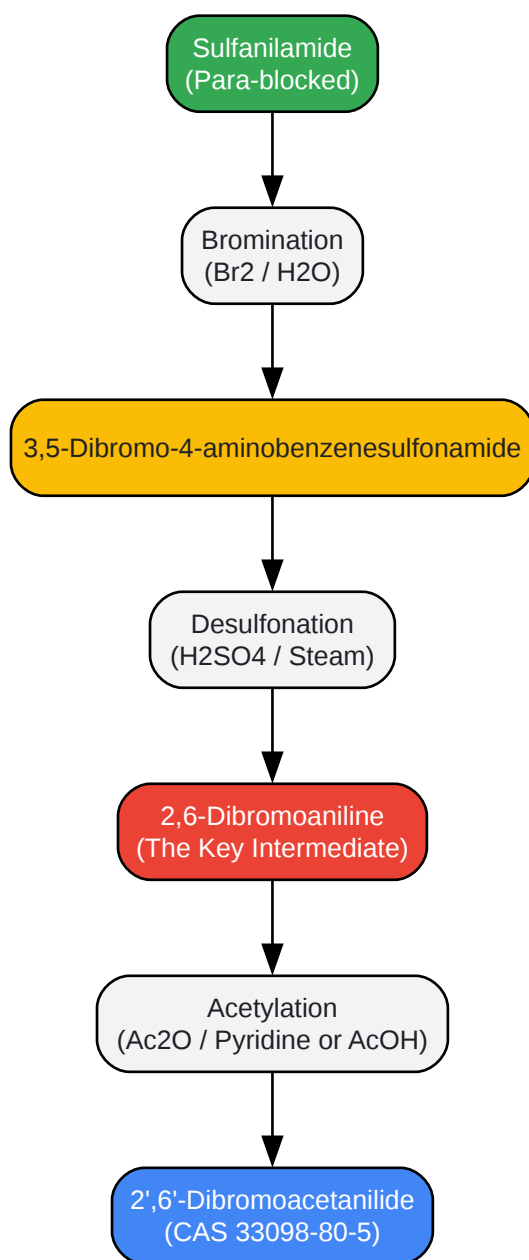
The Regioselectivity Challenge

A common pitfall in synthesizing CAS 33098-80-5 is the attempt to directly brominate acetanilide.

- **Direct Bromination:** Reacting acetanilide with Br₂ predominantly yields 4-bromoacetanilide (para) or 2,4-dibromoacetanilide. The steric bulk of the acetyl group discourages attack at the ortho positions, and the para position is electronically favored.[\[1\]](#)
- **Correct Pathway:** The synthesis must proceed via the acetylation of the pre-halogenated aniline (2,6-dibromoaniline).

Synthesis Workflow

The most robust route involves the acetylation of 2,6-dibromoaniline. If 2,6-dibromoaniline is not commercially available, it is synthesized from sulfanilamide to block the para-position, followed by desulfonation.



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Figure 2: Retrosynthetic pathway ensuring 2,6-regioselectivity.

Experimental Protocols

Protocol A: Acetylation of 2,6-Dibromoaniline

This protocol assumes possession of 2,6-dibromoaniline.[2] Due to the steric hindrance of the amine nitrogens flanked by two bromine atoms, vigorous acetylation conditions are required compared to unhindered anilines.

Reagents:

- 2,6-Dibromoaniline (1.0 eq)
- Acetic Anhydride (excess, ~5-10 eq)
- Glacial Acetic Acid (solvent) or Pyridine (catalyst/solvent)
- Conc. H₂SO₄ (catalytic, optional for sluggish reactions)

Methodology:

- **Dissolution:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 2,6-dibromoaniline in glacial acetic acid (approx. 5 mL per gram of amine).
- **Addition:** Add Acetic Anhydride (5 equivalents). If the reaction is slow, add 2-3 drops of concentrated H₂SO₄ as a catalyst.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux (approx. 120-130°C) for 2–4 hours. Note: Monitoring by TLC is essential as steric hindrance slows nucleophilic attack.
- **Quench:** Allow the mixture to cool to room temperature. Pour the reaction mixture slowly into crushed ice (approx. 10x volume) with vigorous stirring.
- **Precipitation:** The product should precipitate as a solid. Stir for 30 minutes to ensure hydrolysis of excess acetic anhydride.
- **Filtration:** Filter the solid under vacuum. Wash copiously with cold water to remove acid traces.
- **Purification:** Recrystallize from hot Ethanol or an Ethanol/Water mixture.
- **Drying:** Dry in a vacuum oven at 50°C.

Characterization (Self-Validation)

To confirm the identity of the product and rule out the 2,4-isomer, utilize ¹H NMR.

- ¹H NMR (DMSO-d₆ or CDCl₃):

- δ ~2.0-2.2 ppm (3H, s): Acetyl methyl group.
- δ ~7.0-7.2 ppm (1H, t): Para-proton (H-4).
- δ ~7.5-7.7 ppm (2H, d): Meta-protons (H-3, H-5). Note: The doublet/triplet pattern indicates symmetry, confirming the 2,6-substitution. A 2,4-substitution would show three distinct aromatic signals.
- δ ~9.5-10.0 ppm (1H, br s): Amide NH. (Shifted downfield due to H-bonding and electron withdrawal).

Applications & Reactivity

Palladium-Catalyzed Coupling (Suzuki/Heck)

While the 2,6-dibromo positions are hindered, they are active in palladium-catalyzed cross-coupling reactions. This molecule serves as a precursor for synthesizing meta-terphenyl derivatives or sterically bulky biaryl ligands used in catalysis.

Hydrolysis Studies

The compound is often used to study the "Ortho Effect" in hydrolysis rates. The bulky bromine atoms shield the carbonyl carbon from nucleophilic attack, making 2',6'-dibromoacetanilide significantly more resistant to hydrolysis (both acidic and basic) compared to unsubstituted acetanilide.

Safety & Handling (MSDS Highlights)

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.

- Handling: Use in a fume hood. Avoid dust generation. The compound is halogenated and may release toxic bromide fumes upon thermal decomposition.
- Storage: Store at room temperature, dry, and away from strong oxidizing agents.

References

- PubChem.**Acetanilide, 2',6'-dibromo-** (Compound).[3][4][5] National Library of Medicine. Available at: [\[Link\]](#)
- Khan Academy.Bromination of Aniline and Protecting Groups. (Mechanistic grounding for the acetylation-bromination pathway).[1] Available at: [\[Link\]](#)

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Sources

- 1. The major products A and B formed in the following reaction sequence are:.. [\[askfilo.com\]](#)
- 2. 2,6-Dibromopyridine(626-05-1) ¹H NMR spectrum [\[chemicalbook.com\]](#)
- 3. Acetanilide, 2',6'-dibromo- | C₈H₇Br₂NO | CID 36335 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 4. N-(2,4,6-Tribromophenyl)acetamide | C₈H₆Br₃NO | CID 69093 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 5. 2'-Bromoacetanilide | 614-76-6 | TCI AMERICA [\[tcichemicals.com\]](#)
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